

An In-depth Technical Guide to 5-Norbornene-2-carboxaldehyde

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Compound of Interest

Compound Name: 5-Norbornene-2-carboxaldehyde

Cat. No.: B046079

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This guide provides a comprehensive overview of **5-Norbornene-2-carboxaldehyde**, a key bicyclic organic compound utilized in various chemical syntheses. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed information on its chemical identity, properties, synthesis, and safety protocols.

Introduction

5-Norbornene-2-carboxaldehyde (C₈H₁₀O) is a bicyclic aldehyde featuring a norbornene ring system.^[1] This structure, a bridged cyclohexene ring, is notable for its strain and reactivity, making the compound a valuable intermediate in synthetic organic chemistry.^[1] It exists as a colorless to pale yellow liquid and is typically a mixture of endo and exo isomers.^{[1][2][3]} The compound is primarily used as a versatile building block for producing fine chemicals, pharmaceutical intermediates, and specialized polymers.^{[1][4]}

Chemical Identifiers

The following table summarizes the key chemical identifiers for **5-Norbornene-2-carboxaldehyde**.

Identifier	Value	Reference
CAS Number	5453-80-5	[1][2][3][5][6][7]
Molecular Formula	C8H10O	[1][3][6][7]
Molecular Weight	122.16 g/mol	[1][5][7]
IUPAC Name	Bicyclo[2.2.1]hept-5-ene-2-carbaldehyde	[3][5][6][7]
Synonyms	2-Formyl-5-norbornene, 5-Formylbicyclo[2.2.1]hept-2-ene	[1][5][7]
InChI	InChI=1S/C8H10O/c9-5-8-4-6-1-2-7(8)3-6/h1-2,5-8H,3-4H2	[5][7]
InChIKey	AJIBZRIAUXVGQJ-UHFFFAOYSA-N	[3][5][6][7]
SMILES	<chem>O=CC1CC2CC1C=C2</chem>	[3][6]
EC Number	226-698-9	
PubChem Substance ID	24846911	

Physicochemical Properties

Quantitative data regarding the physical and chemical properties of **5-Norbornene-2-carboxaldehyde** are presented below.

Property	Value	Conditions	Reference
Appearance	Colorless to pale yellow liquid	Room Temperature	[1][3][6]
Boiling Point	67-70 °C	at 12 mmHg	[4]
Density	1.03 g/mL	at 20 °C	[4]
Refractive Index	1.4870 to 1.4920	at 20 °C, 589 nm	[3][4]
Flash Point	51 °C (123.8 °F)	Closed Cup	
Solubility	Insoluble	In water	[1]

Safety and Handling

5-Norbornene-2-carboxaldehyde is classified as a flammable liquid and vapor.[2][8] It is imperative to handle this chemical with appropriate safety precautions in a well-ventilated area, away from heat, sparks, and open flames.[2][8][9]

Hazard Information	GHS Classification & Precautions	Reference
Classification	Flammable Liquid (Category 3), Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory Irritation)	[2][10][11]
Signal Word	Warning	[2][11]
Hazard Statements	H226: Flammable liquid and vapor. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[8][11]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P261: Avoid breathing mist/vapors/spray. P280: Wear protective gloves/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][8][9][11]
Storage	Store in a cool, dry, and well-ventilated place. Keep	

container tightly closed.[1][2][8]

[9] Store in a flammables area.

[9]

Incompatible Materials

Strong oxidizing agents, strong bases, strong acids.[2][10]

Experimental Protocols

Synthesis of 5-Norbornene-2-carboxaldehyde

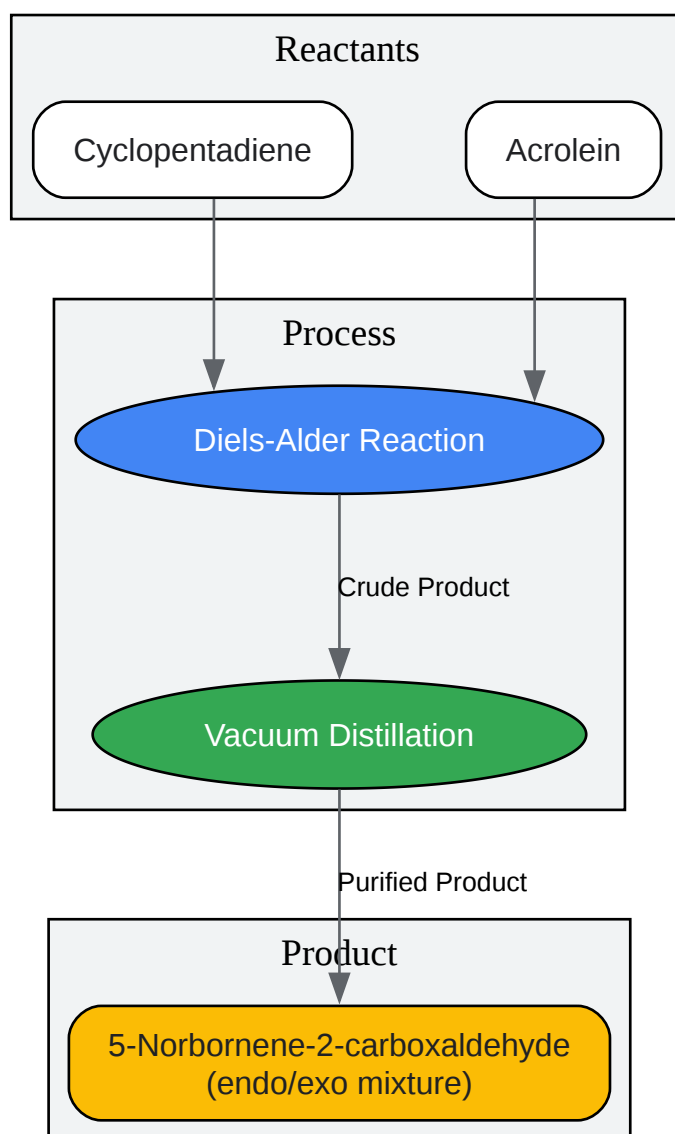
The primary method for synthesizing **5-Norbornene-2-carboxaldehyde** is through a Diels-Alder reaction. This cycloaddition reaction involves cyclopentadiene and acrolein.

Protocol: Diels-Alder Cycloaddition

- **Reactant Preparation:** Freshly crack dicyclopentadiene to obtain cyclopentadiene monomer immediately before use. Acrolein should be used as received.
- **Reaction Setup:** In a reaction vessel equipped with a stirrer and maintained under an inert atmosphere (e.g., nitrogen), cool cyclopentadiene.
- **Addition:** Slowly add acrolein to the cooled cyclopentadiene with continuous stirring. The reaction is exothermic and should be controlled to maintain the desired temperature.
- **Reaction Conditions:** The mixture is typically allowed to react for several hours at room temperature or with gentle heating to ensure complete conversion.
- **Purification:** The resulting product, a mixture of endo and exo isomers of **5-Norbornene-2-carboxaldehyde**, is then purified. Standard purification techniques such as vacuum distillation are employed to isolate the final product.

An alternative synthesis route involves the oxidation of 5-norbornene-2-methanol.[1]

Furthermore, industrial-scale production may utilize a rhodium-catalyzed hydroformylation of norbornene.[1]



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Caption: Synthesis workflow for **5-Norbornene-2-carboxaldehyde** via Diels-Alder reaction.

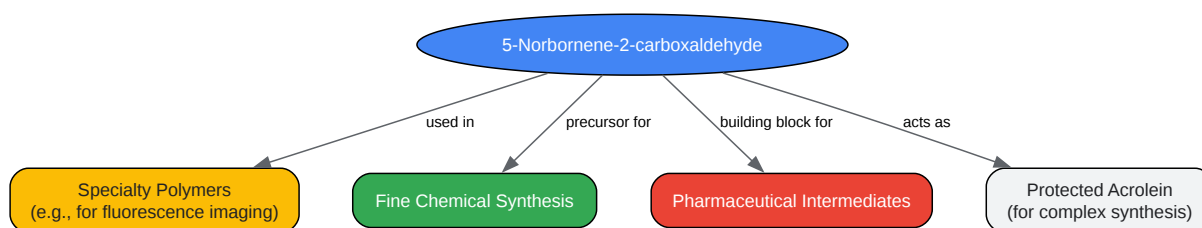
Applications

The unique strained bicyclic structure and reactive aldehyde group of **5-Norbornene-2-carboxaldehyde** make it a valuable intermediate in several areas of chemical synthesis.

- Polymer Chemistry: It is used in the transition metal-catalyzed synthesis of norbornene-derived homopolymers.[4] These polymers can have specialized properties, such as those

with pendent t-Boc-protected quinizarin moieties for creating patterned fluorescence images. [4]

- **Fine Chemicals:** The compound serves as a precursor for a variety of more complex organic molecules. Its aldehyde functionality allows for a wide range of chemical transformations.
- **Pharmaceutical Intermediates:** The norbornene scaffold is present in various biologically active molecules. This compound provides a convenient entry point for the synthesis of novel pharmaceutical candidates.[1]
- **Protected Acrolein:** It can be used as a protected form of acrolein in syntheses where the double bond of acrolein needs to be temporarily masked. The double bond can be regenerated through a retro-Diels-Alder reaction.[4]



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Caption: Key application areas of **5-Norbornene-2-carboxaldehyde**.

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